

A Technical Guide to the Solubility of Boc-Pyr-OH in Organic Solvents

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Compound of Interest

Compound Name: *Boc-Pyr-OH*

Cat. No.: *B558217*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-L-proline (Boc-L-proline), a crucial intermediate in organic synthesis and pharmaceutical development. Understanding its solubility in various organic solvents is paramount for optimizing reaction conditions, purification strategies, and formulation development.

Core Quantitative Solubility Data

The solubility of Boc-L-proline has been experimentally determined in a range of organic solvents. The following tables summarize the available quantitative data, providing a valuable resource for laboratory work.

Table 1: Solubility of Boc-L-proline in Common Organic Solvents

Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	~20[1]
Dimethyl sulfoxide (DMSO)	~15[1]
Ethanol	~15[1]

Table 2: Mole Fraction Solubility of Boc-L-proline in Various Solvents at Different Temperatures

A detailed study measured the solubility of Boc-L-proline in 14 different pure solvents using a static gravimetric method over a temperature range of 283.15 K to 323.15 K.[2] The solubility was found to be positively correlated with temperature in all tested solvents.[2][3] The highest solubility was observed in methanol, while the lowest was in water.[3]

Solvent	Temperature (K)	Mole Fraction (10 ³)
Methanol	283.15	165.43
293.15	211.18	
303.15	249.33	
313.15	278.91	
323.15	297.31	
Ethanol	283.15	78.52
293.15	98.67	
303.15	121.55	
313.15	145.12	
323.15	168.39	
n-Propanol	283.15	55.19
293.15	69.83	
303.15	86.41	
313.15	104.17	
323.15	122.58	
Isopropanol	283.15	41.27
293.15	53.11	
303.15	66.89	
313.15	81.73	
323.15	97.15	
n-Butanol	283.15	43.88
293.15	55.49	
303.15	68.51	

313.15	82.43	
323.15	96.87	
Isobutanol	283.15	34.16
293.15	43.82	
303.15	54.71	
313.15	66.39	
323.15	78.53	
sec-Butanol	283.15	30.15
293.15	39.28	
303.15	49.87	
313.15	61.33	
323.15	73.29	
Acetone	283.15	111.26
293.15	135.81	
303.15	162.17	
313.15	189.43	
323.15	216.59	
Acetonitrile	283.15	29.37
293.15	36.51	
303.15	44.58	
313.15	53.29	
323.15	62.37	
Butanone	283.15	78.31
293.15	96.42	

303.15	116.28	
313.15	137.15	
323.15	158.49	
Ethyl Acetate	283.15	39.84
293.15	49.57	
303.15	60.52	
313.15	72.31	
323.15	84.63	
Methyl Acetate	283.15	58.11
293.15	71.28	
303.15	85.63	
313.15	100.77	
323.15	116.32	
Dichloromethane	283.15	14.21
293.15	18.53	
303.15	23.68	
313.15	29.47	
323.15	35.72	
Water	283.15	0.066
293.15	0.231	
303.15	0.548	
313.15	1.012	
323.15	1.439	

Data extracted from the Journal of Chemical & Engineering Data, which should be consulted for full experimental details.

It is important to note that "**Boc-Pyr-OH**" can also refer to N-Boc-L-pyroglutamic acid.

Qualitative data indicates that N-Boc-L-pyroglutamic acid is soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[4][5]

Experimental Protocols

The following is a generalized protocol for determining the solubility of Boc-L-proline based on the widely used saturation shake-flask method.[6]

Objective: To determine the equilibrium solubility of Boc-L-proline in a given organic solvent at a specific temperature.

Materials:

- Boc-L-proline (solid)
- Selected organic solvent(s) of high purity
- Thermostatically controlled shaker bath or incubator
- Analytical balance
- Vials with airtight caps
- Syringe filters (e.g., 0.45 μ m PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of solid Boc-L-proline to a known volume of the selected solvent in a vial. The amount of solid should be sufficient to

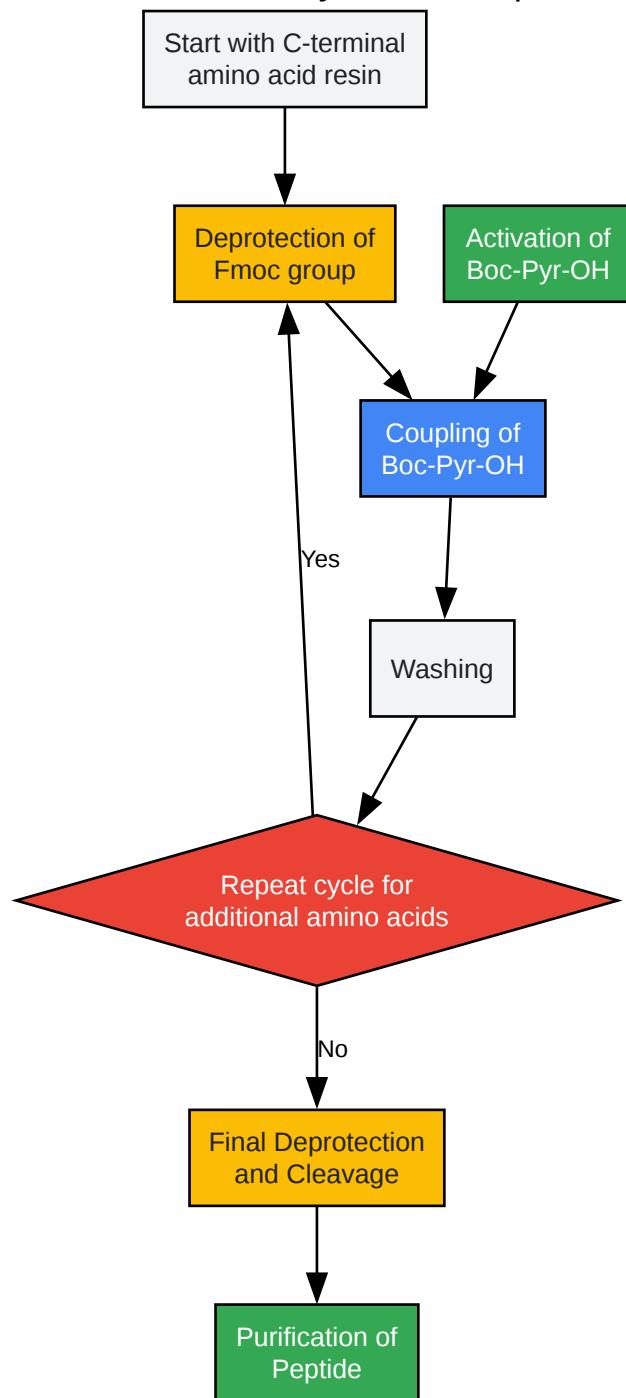
ensure that undissolved solid remains at equilibrium.

- **Equilibration:** Securely cap the vials and place them in a thermostatically controlled shaker set to the desired temperature. Agitate the samples for a sufficient period to ensure equilibrium is reached (e.g., 24-72 hours). The agitation should be vigorous enough to keep the solid suspended.
- **Phase Separation:** After the equilibration period, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time (e.g., 2-4 hours) to allow the excess solid to sediment.
- **Sampling and Filtration:** Carefully withdraw an aliquot of the clear supernatant using a pipette. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microparticles.
- **Quantification:** Dilute the filtered solution to a known volume with the same solvent. Analyze the concentration of Boc-L-proline in the diluted sample using a pre-validated analytical method, such as HPLC with a standard calibration curve.
- **Calculation:** From the determined concentration and the dilution factor, calculate the solubility of Boc-L-proline in the solvent at the specified temperature. Express the solubility in desired units (e.g., mg/mL, mol/L).

Visualizations

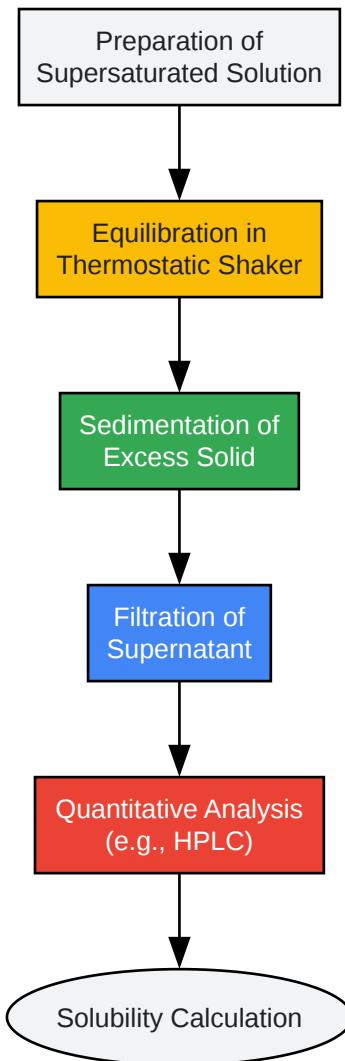
The following diagrams illustrate key workflows related to the application and study of **Boc-Pyr-OH**.

Workflow for Use of Boc-Pyr-OH in Peptide Synthesis

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Caption: A generalized workflow for the application of **Boc-Pyr-OH** in solid-phase peptide synthesis.

Experimental Workflow for Solubility Determination



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